

Proper Disposal and Handling of Scrambled 10Panx

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Compound of Interest

Compound Name: Scrambled 10Panx

Cat. No.: B612424

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This document provides essential safety, handling, and disposal information for **Scrambled 10Panx**, a peptide used as a negative control in scientific research. **Scrambled 10Panx** is a random sequence variant of 10Panx, an inhibitory peptide targeting the Pannexin-1 (Panx1) half-channel.^[1] As a control peptide, it is used to verify that the effects observed with the active 10Panx peptide are due to its specific sequence and not merely its presence.^{[1][2][3]}

Immediate Safety and Disposal Plan

Based on the Safety Data Sheet (SDS) for the active 10Panx peptide, **Scrambled 10Panx** is not classified as a hazardous substance or mixture.^[4] However, standard laboratory precautions should always be observed. Disposal should be in accordance with institutional and local regulations for non-hazardous chemical waste.

Step-by-Step Disposal Procedure:

- **Deactivation (Recommended):** Although not classified as hazardous, it is good laboratory practice to deactivate peptides before disposal. This can be achieved by treating the peptide solution with a 10% bleach solution and allowing it to sit for at least 30 minutes. Alternatively, autoclaving the solution is also an effective deactivation method.
- **Aqueous Waste Disposal:** Following deactivation, the solution can typically be disposed of down the drain with copious amounts of water, provided this is in compliance with your

institution's and local environmental regulations.

- Solid Waste Disposal:
 - Empty Vials: Empty, rinsed vials that contained the peptide can generally be disposed of in regular laboratory glass waste.
 - Contaminated Materials: Personal protective equipment (PPE) such as gloves, and other materials like paper towels contaminated with the peptide, should be placed in a designated laboratory chemical waste container.
- Consult Safety Officer: Always consult your institution's Environmental Health and Safety (EHS) office for specific guidance, as disposal regulations can vary.

Operational Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the peptide for experimental use.

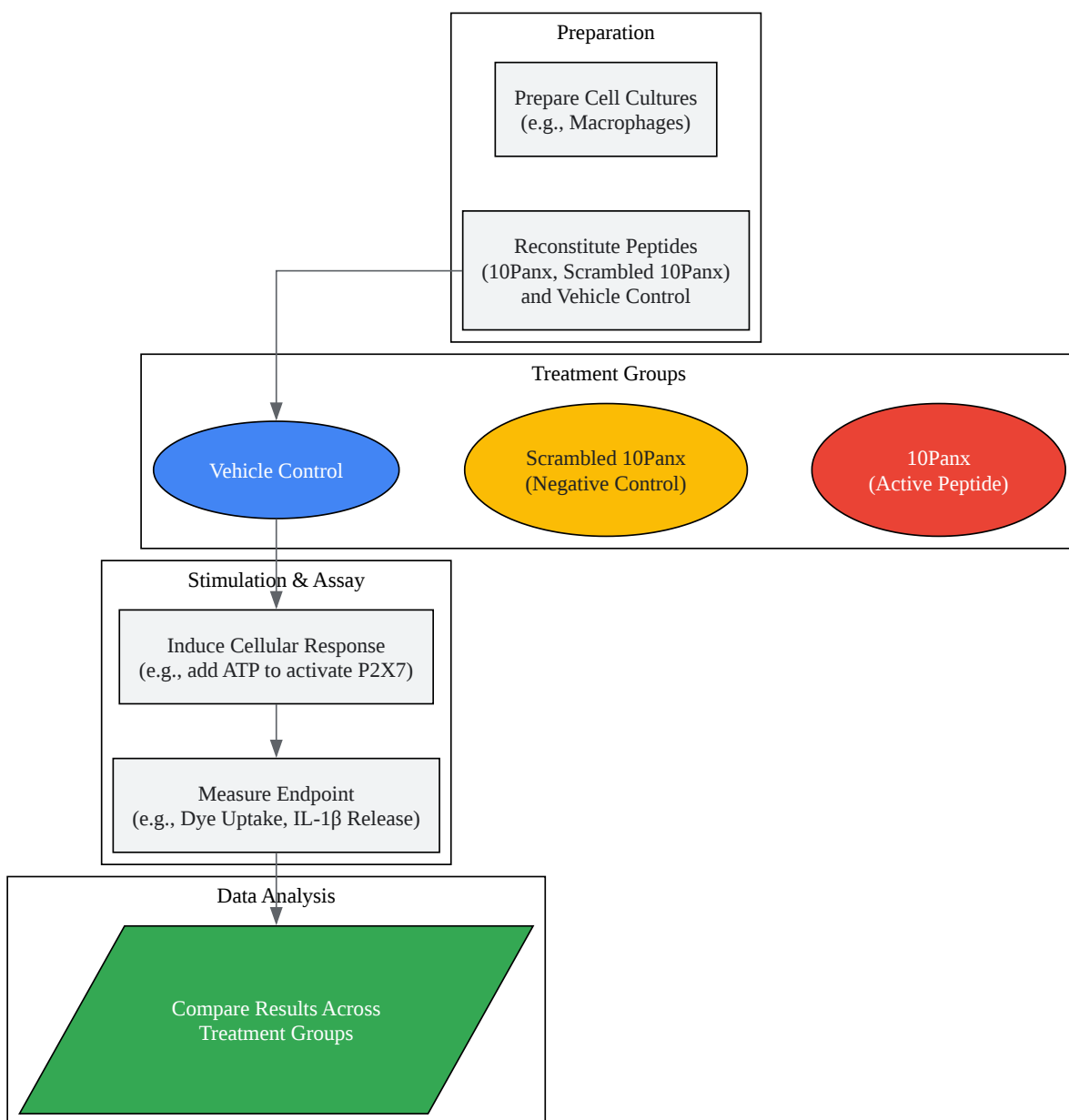
- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, safety glasses, and gloves, when handling the peptide in either solid or solution form.
- Ventilation: Use the peptide in a well-ventilated area. For procedures that may generate aerosols, a chemical fume hood is recommended.^[4]
- Reconstitution and Storage: The peptide is typically supplied as a lyophilized powder. Refer to the supplier's datasheet for specific reconstitution instructions. Once in solution, aliquot to avoid repeated freeze-thaw cycles.

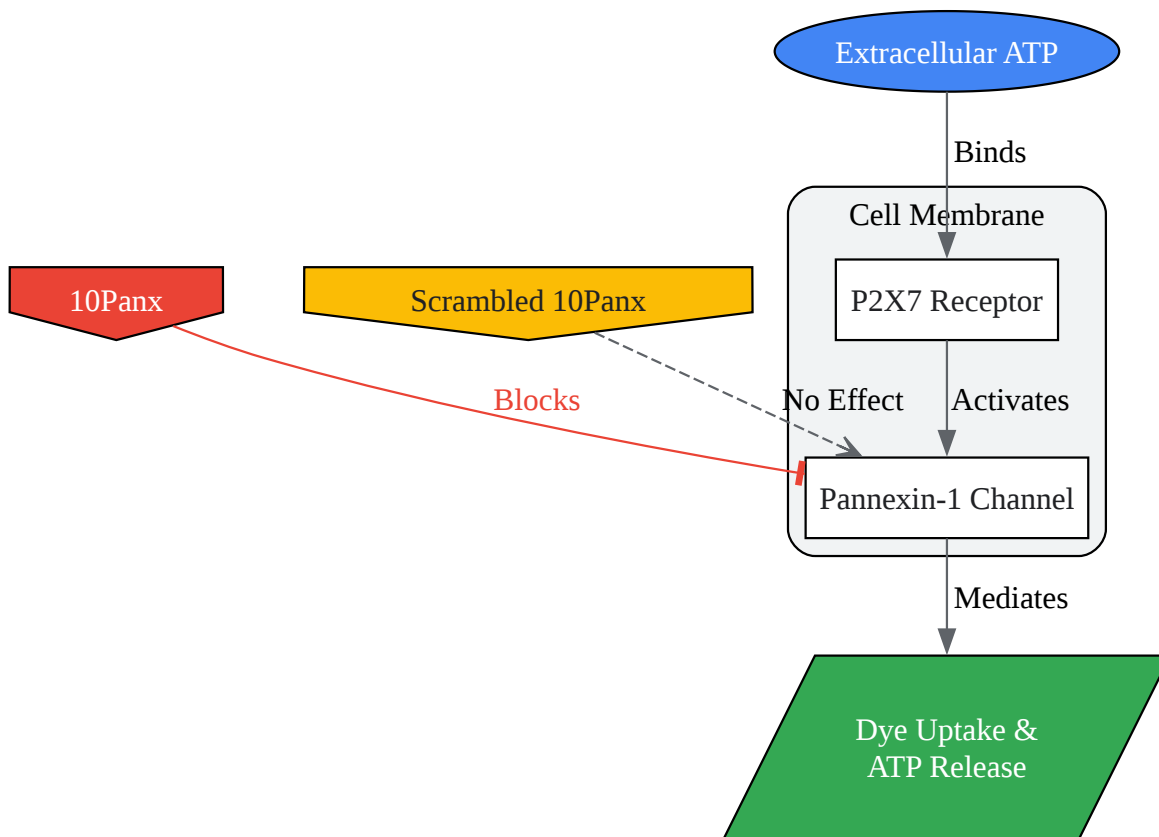
Summary of Product Data:

Property	Value	Source
Molecular Formula	C ₅₈ H ₇₉ N ₁₅ O ₁₆	MedChemExpress
Molecular Weight	1242.34 g/mol	MedChemExpress
Sequence	Phe-Ser-Val-Tyr-Trp-Ala-Gln-Ala-Asp-Arg (FSVYWAQADR)	MedChemExpress
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	AbMole
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month. It is recommended to use freshly prepared solutions.	AbMole
Solubility	≥ 24 mg/mL in DMSO	AbMole

Experimental Application and Workflow

Scrambled 10Panx is essential as a negative control to ensure the observed biological effects are specific to the action of 10Panx on Pannexin-1 channels. A typical experimental workflow involves comparing the results from cells treated with 10Panx, **Scrambled 10Panx**, and a vehicle control.





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